

Physicochemical Properties of Nandrolone Phenylpropionate: A Guide for Analytical Method Development

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Compound of Interest

Compound Name: *Nandrolone phenpropionate*

CAS No.: 114949-22-3

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Introduction

Nandrolone Phenylpropionate (NPP) is a potent anabolic-androgenic steroid, a 3-phenylpropionate ester derivative of nandrolone.^[1] First synthesized in the 1950s, it is recognized for its strong anabolic effects and comparatively weaker androgenic properties, making it a subject of interest in therapeutic applications such as the treatment of osteoporosis and certain types of anemia.^{[2][3]} Its use, however, extends into performance enhancement, necessitating robust and reliable analytical methods for quality control in pharmaceutical manufacturing, pharmacokinetic analysis in clinical research, and detection in anti-doping screenings.^{[4][5]}

The development of such analytical methods is not a matter of trial and error; it is a science deeply rooted in the fundamental physicochemical properties of the analyte. A thorough understanding of a molecule's structure, solubility, polarity, and spectral characteristics dictates every choice an analytical scientist makes—from solvent selection and chromatographic conditions to detection parameters. This guide provides a comprehensive overview of the

essential physicochemical properties of Nandrolone Phenylpropionate and elucidates how these characteristics form the logical foundation for developing precise, accurate, and robust analytical methods.

Section 1: Core Physicochemical Profile

The cornerstone of any analytical method development is a complete understanding of the target molecule's intrinsic properties. These parameters predict the behavior of Nandrolone Phenylpropionate in various chemical and physical environments, directly informing the analytical strategy.

Chemical Structure and Identity

Nandrolone Phenylpropionate is structurally derived from testosterone, lacking a carbon atom at the 19th position, a characteristic of the 19-nortestosterone family.^{[1][6]} The key modification is the esterification of the 17-beta hydroxyl group with a phenylpropionate moiety. This ester linkage is critical as it influences the drug's solubility and pharmacokinetic profile, rendering it more lipid-soluble and extending its release time after intramuscular injection.^[7]

- IUPAC Name: [(8R,9S,10R,13S,14S,17S)-13-methyl-3-oxo-2,6,7,8,9,10,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl] 3-phenylpropanoate^{[1][8]}
- CAS Number: 62-90-8^{[1][9]}
- Molecular Formula: C₂₇H₃₄O₃^{[1][9]}
- Molecular Weight: 406.56 g/mol ^{[1][10]}

Physical and Chemical Properties

The physical state and solubility of NPP are primary determinants for sample preparation and the selection of appropriate solvents for analysis.

Table 1: Summary of Key Physicochemical Properties of Nandrolone Phenylpropionate

Property	Value	Implication for Analytical Method Development
Physical Appearance	White to creamy-white crystalline powder.[11]	Visual identification; dictates handling as a solid standard.
Melting Point	95-99 °C[9][12]	Important for identity confirmation and purity assessment (e.g., via DSC).
Boiling Point	~546.9 °C at 760 mmHg[13][14]	Indicates high thermal stability, making it suitable for GC analysis without significant degradation.
logP (Octanol/Water)	~2.62[1]	Indicates high lipophilicity. Predicts strong retention in reversed-phase HPLC and dictates the use of strong organic solvents.
Solubility	Practically insoluble in water; Soluble in alcohol, chloroform, DMSO, ethyl acetate, and vegetable oils.[9][11][15][16][17]	Crucial for selecting solvents for stock solutions, mobile phases (HPLC), and extraction from various matrices (e.g., oily injections).
Specific Rotation	+48° to +51° (in dioxane).[9][12]	A key parameter for pharmacopeial identity and purity testing, confirming stereochemical integrity.
UV λmax	~240 nm (in alcohol/ethanol).[12][17]	The primary wavelength for quantitative analysis using UV-Vis spectrophotometry or HPLC-UV detection.

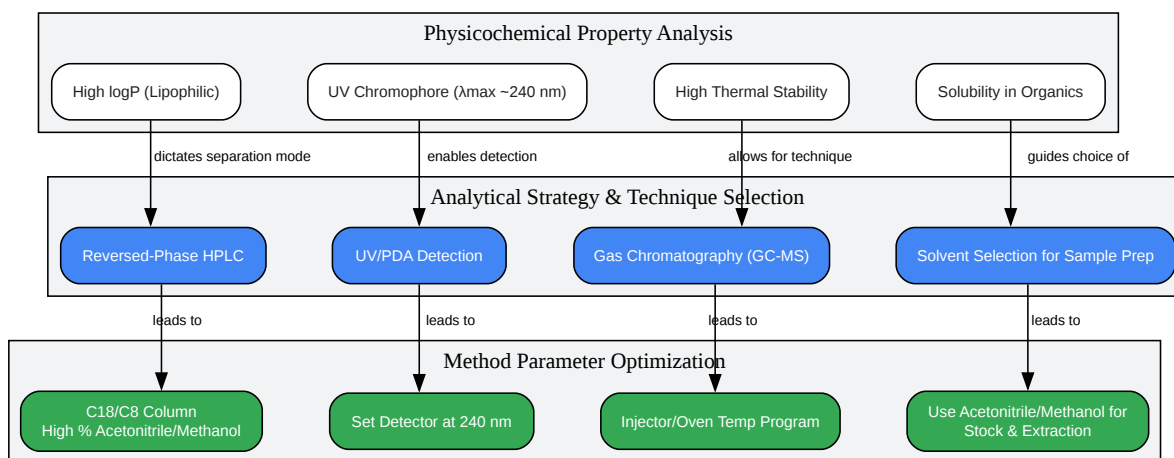
Spectroscopic Fingerprint

Spectroscopic properties provide the unique signature of a molecule, which is essential for its identification and quantification.

- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** The conjugated α,β -unsaturated ketone system in the A-ring of the steroid nucleus is the primary chromophore responsible for its UV absorbance. The maximum absorbance (λ_{max}) at approximately 240 nm is the cornerstone for developing quantitative HPLC-UV methods.[\[12\]](#)[\[18\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum provides structural confirmation by identifying key functional groups. Characteristic peaks for NPP include those for the C=O stretch of the ketone, the C=O stretch of the ester, and the C-O stretch of the ester linkage.[\[19\]](#)[\[20\]](#)
- **Mass Spectrometry (MS):** When coupled with GC or LC, MS provides definitive identification based on the molecule's mass-to-charge ratio and fragmentation pattern. This is the gold standard for confirmatory analysis in anti-doping and forensic applications.[\[4\]](#)

Section 2: From Properties to Practice: Designing the Analytical Method

The physicochemical data presented in Section 1 directly translates into a logical workflow for method development. Understanding the "why" behind each experimental choice is critical for creating a robust and reliable analytical system.



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Caption: Logical workflow for analytical method development.

Chromatographic Method Selection

- **High-Performance Liquid Chromatography (HPLC):** Given its high lipophilicity ($\log P \sim 2.62$) and poor water solubility, Reversed-Phase HPLC (RP-HPLC) is the unequivocal method of choice.^{[1][2]} The nonpolar nature of NPP ensures strong interaction with a nonpolar stationary phase (like C18 or C8) and elution with a mobile phase rich in organic solvents like acetonitrile or methanol.^{[2][18]} The presence of a strong UV chromophore makes UV detection at 240 nm simple, sensitive, and effective for quantification.^{[12][18]}
- **Gas Chromatography (GC):** The high boiling point of NPP indicates sufficient thermal stability for GC analysis, which is often coupled with Mass Spectrometry (GC-MS) for high-specificity identification.^{[4][13]} This technique is particularly powerful for screening and confirmation in complex matrices like biological fluids or for detecting counterfeit products.^{[4][5]}

Sample Preparation Strategy

The solubility profile of NPP is the primary guide for sample preparation. For oily pharmaceutical injections, a direct dilution with a suitable organic solvent like chloroform or a mixture of alcohol and chloroform is often sufficient.[12][21] For analysis in biological matrices, its lipophilicity allows for efficient extraction from aqueous environments using liquid-liquid extraction (LLE) with nonpolar solvents or solid-phase extraction (SPE) with C18 cartridges.[22] The choice of acetonitrile and/or methanol as a diluent for standards and samples is a direct consequence of its high solubility in these solvents.[2]

Section 3: Stability-Indicating Method Development

A critical aspect of pharmaceutical analysis is ensuring the method can distinguish the active pharmaceutical ingredient (API) from any potential degradation products. This is known as a stability-indicating method and is a requirement under ICH guidelines.[2][18]

Forced Degradation Studies

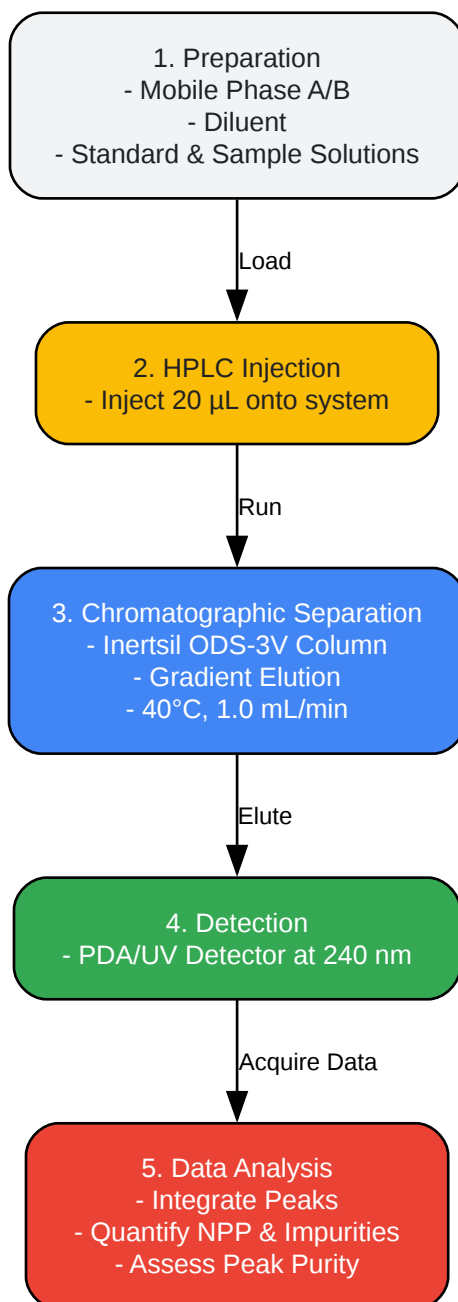
To develop a stability-indicating method, the drug substance is subjected to stress conditions to intentionally produce degradation products. For NPP, these studies typically involve:

- **Acidic and Basic Hydrolysis:** The ester linkage is the most chemically labile part of the molecule. Under acidic or basic conditions, it is expected to hydrolyze, yielding nandrolone and phenylpropionic acid.[2] Indeed, studies have shown that significant degradation occurs under these conditions, with nandrolone being the major degradation impurity.[2]
- **Oxidative Degradation:** Exposure to an oxidizing agent like hydrogen peroxide.
- **Thermal Degradation:** Heating the sample at elevated temperatures.
- **Photolytic Degradation:** Exposing the sample to UV or fluorescent light.

Studies indicate that NPP is relatively stable under oxidative, thermal, and photolytic stress, with the primary degradation pathway being hydrolysis.[2] The analytical method must demonstrate baseline separation between the main NPP peak and the peaks of any degradants, most notably nandrolone.

Section 4: Experimental Protocol: A Validated RP-HPLC Method

The following protocol details a stability-indicating RP-HPLC method suitable for the quantification of Nandrolone Phenylpropionate and its related impurities in a drug substance. This method is synthesized from established and validated procedures.[2][18]



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Caption: Experimental workflow for RP-HPLC analysis of NPP.

Instrumentation

- HPLC system with a gradient pump, autosampler, column thermostat, and a Photodiode Array (PDA) or UV detector (e.g., Waters Alliance 2695 with a 2487 UV detector).[\[2\]](#)
- Data acquisition and processing software (e.g., Empower).

Chromatographic Conditions

- Column: Inertsil ODS-3V (250 mm x 4.6 mm, 5 μ m) or equivalent C18 column.[\[2\]](#)
- Mobile Phase A: 0.1% Orthophosphoric acid in a mixture of water and methanol (90:10, v/v).[\[2\]](#)
- Mobile Phase B: Acetonitrile.[\[2\]](#)
- Gradient Program: A linear gradient designed to provide separation of NPP and its impurities. (Refer to specific validated methods for exact timing, e.g., starting with a higher percentage of A and ramping up B).[\[2\]](#)
- Flow Rate: 1.0 mL/min.[\[2\]](#)
- Column Temperature: 40 °C.[\[2\]](#)
- Detection Wavelength: 240 nm.[\[2\]](#)
- Injection Volume: 20 μ L.[\[2\]](#)

Preparation of Solutions

- Diluent: A mixture of water and acetonitrile (20:80, v/v).[\[2\]](#)
- Standard Solution: Accurately weigh about 20 mg of USP Nandrolone Phenylpropionate RS into a 50 mL volumetric flask. Add 10 mL of acetonitrile, sonicate to dissolve, and dilute to volume with the diluent to obtain a concentration of approximately 400 μ g/mL.[\[2\]](#)

- Sample Solution: Prepare in the same manner as the Standard Solution using the Nandrolone Phenylpropionate sample.[\[2\]](#)

Method Validation (Self-Validating System)

To ensure trustworthiness, the method must be validated according to ICH guidelines, confirming its performance for the intended application.[\[18\]](#)

- Specificity: Verified by performing forced degradation studies and confirming peak purity using a PDA detector. The method must resolve NPP from all potential degradants and impurities.[\[2\]](#)
- Linearity: Assessed over a range of concentrations (e.g., 0.050 to 25 µg/mL). The correlation coefficient (r^2) should be >0.999 .[\[2\]](#)[\[18\]](#)
- Accuracy: Determined by recovery studies of spiked samples, with acceptance criteria typically between 98.0% and 102.0%.[\[2\]](#)
- Precision: Evaluated at the levels of repeatability (intra-day) and intermediate precision (inter-day). The relative standard deviation (RSD) should be less than 2.0%.[\[2\]](#)
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determined to establish the sensitivity of the method for impurities.[\[18\]](#)
- Robustness: Assessed by making small, deliberate changes to method parameters (e.g., flow rate, column temperature, mobile phase composition) to ensure the method remains reliable during routine use.[\[2\]](#)

Conclusion

The development of a robust analytical method for Nandrolone Phenylpropionate is a systematic process governed by its fundamental physicochemical properties. Its lipophilic nature and strong UV chromophore make RP-HPLC with UV detection the predominant analytical technique. Its thermal stability also allows for confirmatory analysis by GC-MS. By grounding every experimental decision—from solvent choice to chromatographic parameters—in these core scientific principles, researchers and drug development professionals can build

self-validating analytical systems that are accurate, precise, and fit for purpose, ensuring the quality, safety, and efficacy of pharmaceutical products.

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